

Personal protective equipment for handling BMS-191095

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Compound of Interest

Compound Name: BMS-191095

Cat. No.: B1139385

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Essential Safety and Handling Guide for BMS-191095

This document provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **BMS-191095**. The following procedural guidance is designed to ensure safe operational use and disposal of this compound.

Compound Information and Storage

BMS-191095 is a selective activator of mitochondrial ATP-sensitive potassium (mitoKATP) channels and is supplied as a white, odorless, powder solid.^[1] Proper storage is essential to maintain its stability and efficacy.

Parameter	Value
Physical State	Powder Solid[1]
Appearance	White[1]
Odor	Odorless[1]
pH	5.9-6.4 (5% aqueous solution at 20°C)[1]
Melting Point	233 °C / 451.4 °F
Solubility	Soluble in water
Storage (Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year

Personal Protective Equipment (PPE)

Given that **BMS-191095** is a powder, appropriate measures must be taken to avoid dust formation and prevent contact, inhalation, and ingestion. The following personal protective equipment is mandatory when handling this compound.

PPE Category	Item	Rationale
Eye and Face Protection	Chemical safety goggles or face shield	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., neoprene) and a lab coat or apron	Prevents direct skin contact with the compound.
Respiratory Protection	Use in a well-ventilated area. A respirator may be required if dust is generated.	Minimizes the risk of inhaling the powder.
General Hygiene	Wash hands thoroughly after handling.	Prevents accidental ingestion and contamination of other surfaces.

Operational Plan: Handling and Preparation of Solutions

Adherence to good industrial hygiene and safety practices is crucial. Avoid creating dust and exposure to excess heat, moisture, and incompatible materials such as bases and oxidizing agents.

Step-by-Step Protocol for Solution Preparation (2.5 mg/mL Suspension):

- **Prepare Stock Solution:** Begin by preparing a 25.0 mg/mL stock solution of **BMS-191095** in DMSO.
- **Initial Dilution:** In a suitable container, add 100 μ L of the DMSO stock solution to 400 μ L of PEG300. Mix thoroughly until the solution is homogeneous.
- **Add Surfactant:** To the mixture, add 50 μ L of Tween-80 and mix again to ensure even distribution.
- **Final Dilution:** Add 450 μ L of saline to the solution to reach a final volume of 1 mL. This will yield a 2.5 mg/mL suspended solution suitable for experimental use.

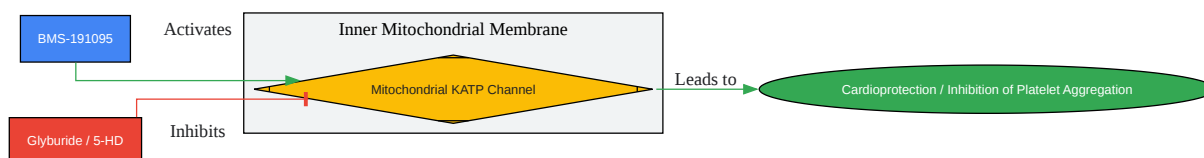
Disposal Plan

All waste materials, including unused compound, contaminated PPE, and solutions, must be disposed of in accordance with local, state, and federal regulations for chemical waste.

- **Solid Waste:** Collect any spilled powder using absorbent materials. Place all solid waste, including contaminated gloves, wipes, and vials, into a designated, sealed hazardous waste container.
- **Liquid Waste:** Collect all solutions containing **BMS-191095** in a clearly labeled, sealed container for hazardous liquid waste.
- **Decontamination:** Thoroughly decontaminate all work surfaces and equipment after use.

Signaling Pathway of BMS-191095

The diagram below illustrates the mechanism of action for **BMS-191095** as a mitoKATP channel activator and the inhibitory effects of its antagonists.



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Caption: Mechanism of **BMS-191095** action and inhibition.

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References

- 1. mmbio.byu.edu [mmbio.byu.edu]
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